

OJT008: Application Notes and Protocols for Laboratory Use

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Compound of Interest

Compound Name: OJT008

Cat. No.: B15564623

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Introduction

OJT008 is a potent inhibitor of Methionine Aminopeptidase 1c (MetAP1c) in *Mycobacterium tuberculosis* (Mtb), the causative agent of tuberculosis.^{[1][2][3]} MetAP1c is an essential enzyme for Mtb viability, making it a promising target for novel anti-tuberculosis therapeutics.^{[1][3]} **OJT008** demonstrates efficacy against both active and multi-drug-resistant (MDR) strains of Mtb.^{[1][2][3]} This document provides detailed protocols for the preparation, handling, and experimental use of **OJT008** in a laboratory setting.

Chemical and Physical Properties

OJT008 is a small molecule inhibitor with the following properties:

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₇ ClN ₄	[1]
Molecular Weight	324.81 g/mol	[1]
CAS Number	256370-29-3	[1]
Appearance	White to off-white solid	[1]
Purity	>98% (typically)	-

Preparation and Handling

Solubility and Stock Solution Preparation

OJT008 is highly soluble in Dimethyl Sulfoxide (DMSO).[1]

To prepare a 10 mM stock solution:

- Weigh out the desired amount of **OJT008** powder.
- Reconstitute in fresh, anhydrous DMSO to a final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM stock solution, dissolve 3.25 mg of **OJT008** in 1 mL of DMSO.
- If necessary, use an ultrasonic bath to ensure the compound is fully dissolved.[1]

Concentration	Solvent	Mass for 1 mL	Mass for 5 mL	Mass for 10 mL
1 mM	DMSO	0.325 mg	1.625 mg	3.25 mg
5 mM	DMSO	1.625 mg	8.125 mg	16.25 mg
10 mM	DMSO	3.25 mg	16.25 mg	32.5 mg

Storage and Stability

- Solid Form: Store at -20°C for up to 3 years or at 4°C for up to 2 years.[1]

- Stock Solution (in DMSO): Aliquot and store at -80°C for up to 6 months or at -20°C for up to 1 month.^[1] Avoid repeated freeze-thaw cycles.^[1]

Safety Precautions

As no specific Material Safety Data Sheet (MSDS) is available for **OJT008**, standard laboratory safety practices for handling potent small molecules should be followed:

- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.

Experimental Protocols

In Vitro Inhibition of MtMetAP1c

This protocol is for determining the half-maximal inhibitory concentration (IC₅₀) of **OJT008** against recombinant MtMetAP1c.

Materials:

- Recombinant MtMetAP1c
- **OJT008** stock solution (10 mM in DMSO)
- CoCl₂ or NiCl₂ solution
- Assay buffer: 50 mM HEPES (pH 8.0), 100 mM NaCl, 100 µg/mL BSA
- Substrate (e.g., Met-Pro-p-nitroanilide)
- 96-well plates
- Plate reader

Procedure:

- Prepare serial dilutions of **OJT008** in DMSO.
- In a 96-well plate, add the assay buffer.
- Add the desired final concentration of CoCl₂ or NiCl₂ (e.g., 100 µM).[\[1\]](#)[\[3\]](#)
- Add the diluted **OJT008** to the wells. Include a DMSO-only control.
- Add the recombinant MtMetAP1c enzyme.
- Initiate the reaction by adding the substrate.
- Incubate at the optimal temperature for the enzyme.
- Measure the absorbance at the appropriate wavelength for the substrate used.
- Calculate the percent inhibition for each **OJT008** concentration and determine the IC₅₀ value using a suitable software.

Reported IC₅₀ Values:[\[1\]](#)[\[3\]](#)

Enzyme Form	IC ₅₀ (µM)
CoCl ₂ -activated MtMetAP1c	11
NiCl ₂ -activated MtMetAP1c	40

Determination of Minimum Inhibitory Concentration (MIC) against *M. tuberculosis*

This protocol is for determining the MIC of **OJT008** against replicating Mtb strains.

Materials:

- *M. tuberculosis* strain (e.g., CDC 1551 or a multi-drug-resistant strain)

- Middlebrook 7H9 broth supplemented with 0.2% glycerol, 0.05% Tween-80, and 10% ADC (Albumin-Dextrose-Catalase).[4]
- **OJT008** stock solution (in DMSO)
- Positive control (e.g., isoniazid)
- Negative control (DMSO)
- 96-well plates or culture tubes

Procedure:

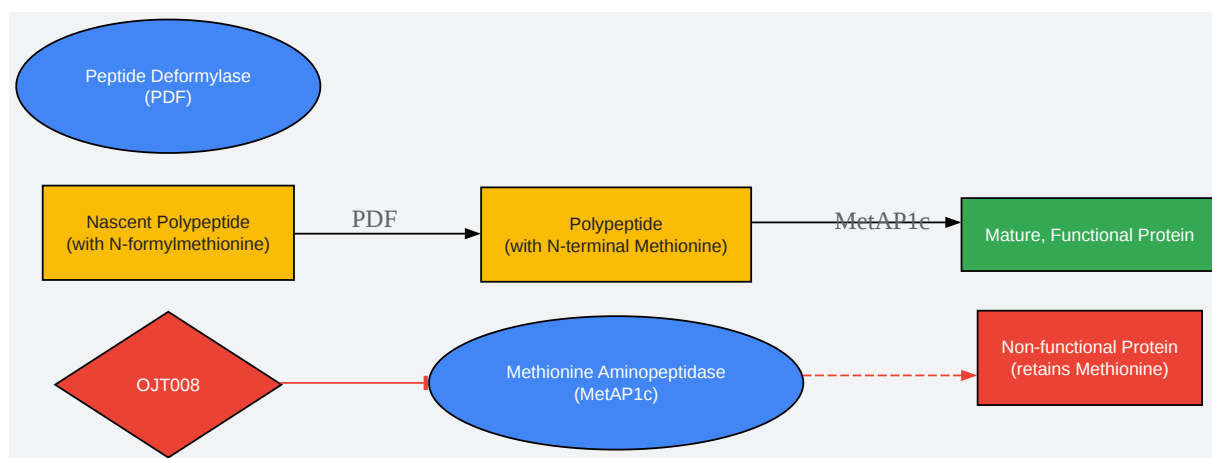
- Prepare a culture of the Mtb strain grown to an optical density (OD) of 1.0 and then dilute it 1:100.[4]
- Prepare serial dilutions of **OJT008** in the supplemented 7H9 broth in a 96-well plate or culture tubes.
- Add the diluted Mtb culture to each well/tube.
- Include positive and negative controls.
- Incubate the plates/tubes at 37°C.
- Monitor for bacterial growth for 14 days (for active strains) or 3-4 weeks (for MDR strains).[2]
- The MIC is the lowest concentration of **OJT008** that completely inhibits visible growth.

Reported MIC Value:[2]

Mtb Strain	MIC (µg/mL)	MIC (µM)
Active and MDR Strains	<0.063	<0.194

Visualizations

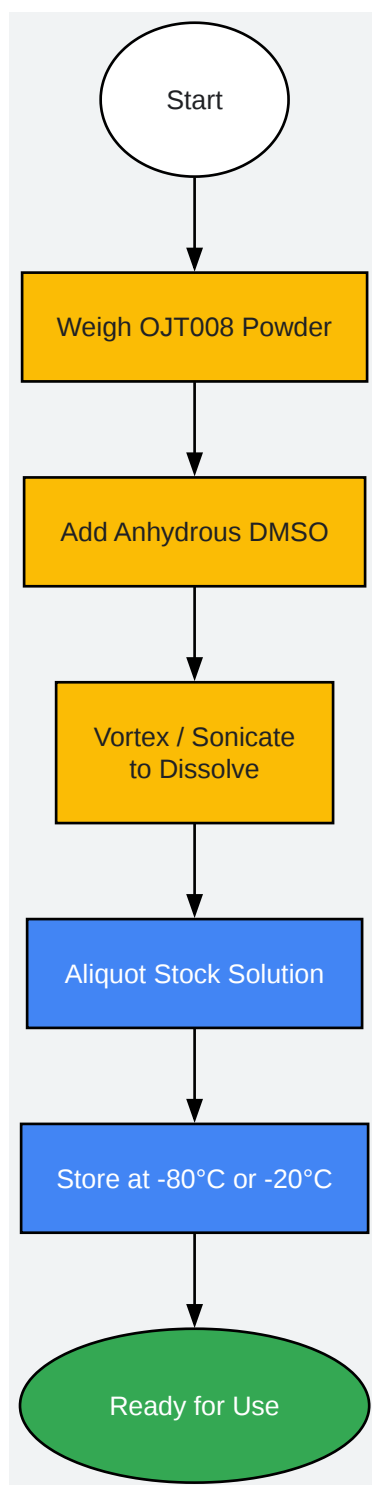
Signaling Pathway: N-terminal Methionine Excision in *M. tuberculosis*



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Caption: Inhibition of N-terminal Methionine Excision by **OJT008**.

Experimental Workflow: OJT008 Stock Preparation



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Caption: Workflow for preparing **OJT008** stock solution.

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